

An In-depth Technical Guide to 3-Azetidinemethanol Hydrochloride

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Compound of Interest

Compound Name: 3-Azetidinemethanol hydrochloride

CAS No.: 928038-44-2

Cat. No.: B1292702

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This guide provides comprehensive information on the chemical properties, synthesis, and applications of **3-Azetidinemethanol hydrochloride**, a key intermediate in pharmaceutical research and development. The content is tailored for researchers, scientists, and professionals in the field of drug development.

Core Chemical Data

3-Azetidinemethanol hydrochloride is a commercially available organic compound. Its fundamental chemical properties are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₄ H ₁₀ ClNO	[1][2]
Molecular Weight	123.58 g/mol	[1][2]
Synonyms	Azetidin-3-ylmethanol hydrochloride, 3- (Hydroxymethyl)azetidine hydrochloride	[2][3]
Appearance	White to almost white powder or crystal	[2][3]
CAS Number	928038-44-2	[1][3]

Synthesis Protocol

The following section details a common experimental procedure for the synthesis of **3-Azetidinemethanol hydrochloride** from its Boc-protected precursor, 1-Boc-Azetidine-3-ylmethanol.

Debocylation of 1-Boc-3-hydroxymethylazetidine

Objective: To remove the tert-Butoxycarbonyl (Boc) protecting group from 1-Boc-3-hydroxymethylazetidine to yield **3-Azetidinemethanol hydrochloride**.

Materials:

- 1-Boc-3-hydroxymethylazetidine
- Dichloromethane (DCM)
- 4M Hydrogen chloride in dioxane

Procedure:

- Dissolve 1-Boc-3-hydroxymethylazetidine (0.100 g, 0.534 mmol) in dichloromethane (2 mL).
[3]

- Add a solution of 4M hydrogen chloride in dioxane (1 mL).[3]
- Stir the reaction mixture at room temperature for 20 hours.[3]
- Upon completion of the reaction, concentrate the mixture to obtain the final product, **3-Azetidinemethanol hydrochloride**. [3]

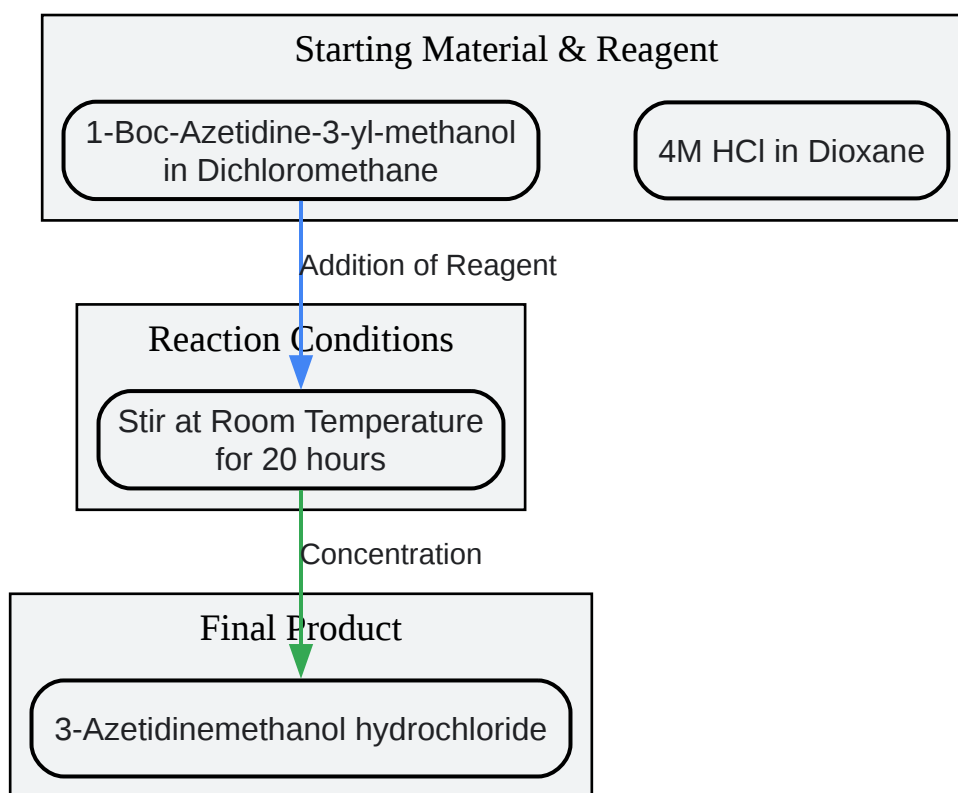
Expected Outcome: The procedure is expected to yield **3-Azetidinemethanol hydrochloride** as a white solid with a high yield (approximately 90.91%).[3]

Applications

3-Azetidinemethanol hydrochloride serves as a crucial building block in the synthesis of various pharmaceutical compounds. Notably, it is utilized in the development of inhibitors for the human rhinovirus (HRV), the primary cause of the common cold.[3]

Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for the preparation of **3-Azetidinemethanol hydrochloride**.



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References

- 1. [928038-44-2|Azetidin-3-ylmethanol hydrochloride|BLD Pharm \[bldpharm.com\]](#)
- 2. [azetidin-3-ylmethanol hydrochloride | 928038-44-2 \[amp.chemicalbook.com\]](#)
- 3. [azetidin-3-ylmethanol hydrochloride | 928038-44-2 \[chemicalbook.com\]](#)
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